

An In-depth Technical Guide to 4-Hexylaniline (CAS: 33228-45-4)

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Compound of Interest

Compound Name: 4-Hexylaniline

Cat. No.: B1328933

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Hexylaniline**, a versatile organic compound with applications in materials science and as a synthetic intermediate. This document collates its chemical and physical properties, spectroscopic data, and detailed experimental protocols for its synthesis and key reactions.

Chemical and Physical Properties

4-Hexylaniline, also known as p-hexylaniline, is an aromatic amine with a hexyl substituent at the para position. Its physical and chemical characteristics are summarized below.

Property	Value	Reference
CAS Number	33228-45-4	[1]
Molecular Formula	C ₁₂ H ₁₉ N	[1]
Molecular Weight	177.29 g/mol	[1]
Appearance	Clear colorless to pale yellow liquid	
Boiling Point	279-285 °C (lit.)	
Density	0.919 g/mL at 25 °C (lit.)	
Refractive Index (n ₂₀ /D)	1.525 (lit.)	
Solubility	Insoluble in water	
Flash Point	113 °C (235.4 °F) - closed cup	

Spectroscopic Data

The structural elucidation of **4-Hexylaniline** is supported by various spectroscopic techniques.

¹H NMR Spectroscopy

Chemical Shift (ppm)	Multiplicity	Assignment
~6.9	d	2H, Ar-H (ortho to NH ₂)
~6.6	d	2H, Ar-H (meta to NH ₂)
~3.5	s (br)	2H, -NH ₂
~2.5	t	2H, -CH ₂ -Ar
~1.5	m	2H, -CH ₂ -
~1.3	m	6H, -(CH ₂) ₃ -
~0.9	t	3H, -CH ₃

Note: The exact chemical shifts and coupling constants may vary depending on the solvent and instrument used.

¹³C NMR Spectroscopy

Chemical Shift (ppm)	Assignment
~144.5	C-NH ₂
~129.0	Ar-C (meta to NH ₂)
~128.5	Ar-C-CH ₂
~115.0	Ar-C (ortho to NH ₂)
~35.0	-CH ₂ -Ar
~31.8	-CH ₂ -
~31.5	-CH ₂ -
~29.0	-CH ₂ -
~22.6	-CH ₂ -
~14.1	-CH ₃

Infrared (IR) Spectroscopy

Wavenumber (cm ⁻¹)	Intensity	Assignment
3400-3300	Medium	N-H stretch (amine)
3100-3000	Medium	C-H stretch (aromatic)
2950-2850	Strong	C-H stretch (aliphatic)
1620-1580	Strong	C=C stretch (aromatic ring)
1520	Strong	N-H bend (amine)
820	Strong	p-disubstituted benzene

Mass Spectrometry

The electron ionization (EI) mass spectrum of **4-Hexylaniline** shows a molecular ion peak (M^+) at $m/z = 177$. The fragmentation pattern is consistent with the structure, with a prominent peak at $m/z = 106$, corresponding to the loss of a pentyl radical (C_5H_{11}) via benzylic cleavage.^[1]

m/z	Relative Intensity	Assignment
177	High	$[M]^+$ (Molecular ion)
106	High	$[M - C_5H_{11}]^+$ (Benzylic cleavage)
77	Medium	$[C_6H_5]^+$ (Phenyl cation)

Experimental Protocols

Detailed methodologies for the synthesis of **4-Hexylaniline** and its application in the preparation of functional materials are provided below.

Synthesis of 4-Hexylaniline

This protocol is an adaptation of the Friedel-Crafts acylation followed by a Clemmensen or Wolff-Kishner reduction, a common method for the synthesis of p-alkylanilines.

Step 1: Friedel-Crafts Acylation of Aniline

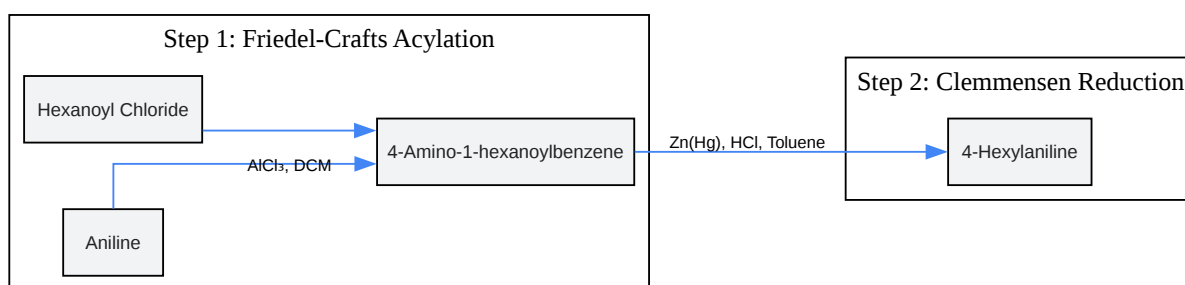
- Materials: Aniline, hexanoyl chloride, aluminum chloride ($AlCl_3$), dichloromethane (DCM).
- Procedure:
 - In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve aniline (1 eq.) in dry DCM under an inert atmosphere (e.g., nitrogen or argon).
 - Cool the solution in an ice bath to 0 °C.
 - Slowly add anhydrous $AlCl_3$ (1.1 eq.) portion-wise, ensuring the temperature remains below 10 °C.
 - To this mixture, add hexanoyl chloride (1 eq.) dropwise via a dropping funnel.

- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 12-18 hours.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, carefully pour the reaction mixture into a beaker containing crushed ice and concentrated HCl to decompose the aluminum complex.
- Separate the organic layer, and extract the aqueous layer with DCM.
- Combine the organic layers, wash with saturated sodium bicarbonate solution and then with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude 4-amino-1-hexanoylbenzene.

Step 2: Clemmensen Reduction

- Materials: 4-amino-1-hexanoylbenzene, amalgamated zinc, concentrated hydrochloric acid, toluene.
- Procedure:
 - Prepare amalgamated zinc by stirring zinc granules with a 5% aqueous solution of mercuric chloride for 5 minutes, then decanting the solution and washing the zinc with water.
 - In a round-bottom flask, add the amalgamated zinc, concentrated HCl, toluene, and the crude 4-amino-1-hexanoylbenzene from Step 1.
 - Heat the mixture to reflux with vigorous stirring for 8-12 hours. Add more concentrated HCl periodically to maintain a strongly acidic environment.
 - After the reaction is complete (monitored by TLC), cool the mixture to room temperature.
 - Carefully neutralize the mixture with a saturated solution of sodium bicarbonate.
 - Separate the organic layer and extract the aqueous layer with toluene.

- Combine the organic layers, wash with water and brine, and dry over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure and purify the resulting **4-Hexylaniline** by vacuum distillation.



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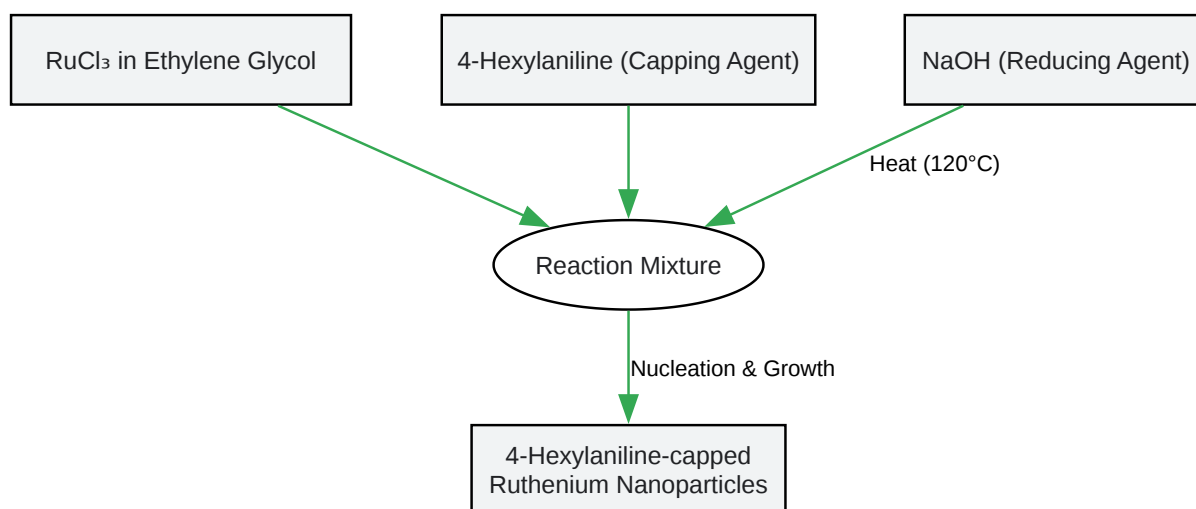
Synthesis of 4-Hexylaniline.

Preparation of Ruthenium Nanoparticles with 4-Hexylaniline as a Capping Agent

4-Hexylaniline can act as a capping agent to stabilize ruthenium nanoparticles, preventing their aggregation and controlling their size during synthesis.

- Materials: Ruthenium(III) chloride ($\text{RuCl}_3 \cdot x\text{H}_2\text{O}$), **4-Hexylaniline**, ethylene glycol, sodium hydroxide (NaOH).
- Procedure:
 - In a three-necked flask, dissolve $\text{RuCl}_3 \cdot x\text{H}_2\text{O}$ (1 eq.) in ethylene glycol by heating to 120 °C under an inert atmosphere with magnetic stirring.
 - In a separate beaker, dissolve **4-Hexylaniline** (3-5 eq.) in ethylene glycol.
 - Inject the **4-Hexylaniline** solution into the hot ruthenium chloride solution.

- In another beaker, prepare a solution of NaOH (10 eq.) in ethylene glycol.
- Rapidly inject the NaOH solution into the reaction mixture. The color of the solution should change, indicating the formation of ruthenium nanoparticles.
- Maintain the reaction temperature at 120 °C for 1-2 hours.
- Cool the reaction mixture to room temperature.
- Precipitate the nanoparticles by adding acetone and centrifuge to collect the product.
- Wash the nanoparticles multiple times with a mixture of ethanol and hexane to remove excess reactants and byproducts.
- Dry the purified ruthenium nanoparticles under vacuum.



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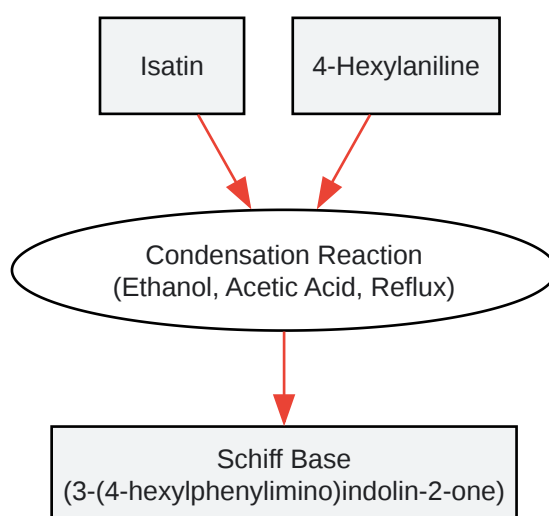
Workflow for Ruthenium Nanoparticle Synthesis.

Synthesis of a Schiff Base from 4-Hexylaniline and Isatin

The reaction of **4-Hexylaniline** with isatin yields a Schiff base, a class of compounds with applications in coordination chemistry and materials science.

- Materials: **4-Hexylaniline**, Isatin (1H-indole-2,3-dione), absolute ethanol, glacial acetic acid.

- Procedure:
 - In a round-bottom flask, dissolve Isatin (1 eq.) in absolute ethanol.
 - Add a catalytic amount of glacial acetic acid (2-3 drops) to the solution.
 - To this solution, add **4-Hexylaniline** (1 eq.) dissolved in a minimal amount of absolute ethanol.
 - Attach a reflux condenser and heat the reaction mixture to reflux for 4-6 hours.
 - Monitor the reaction by TLC.
 - Upon completion, cool the reaction mixture to room temperature.
 - The Schiff base product should precipitate out of the solution. If not, the solvent can be partially evaporated.
 - Collect the solid product by filtration and wash it with cold ethanol.
 - Recrystallize the crude product from a suitable solvent (e.g., ethanol or a mixture of ethanol and water) to obtain the pure Schiff base.



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Schiff Base Formation Pathway.

Applications and Research Interest

4-Hexylaniline and its derivatives are of interest in several areas of research and development:

- **Liquid Crystals:** As a precursor to Schiff bases, **4-Hexylaniline** is used in the synthesis of liquid crystalline materials. The long alkyl chain contributes to the mesomorphic properties of the final compounds.
- **Nanomaterials:** It serves as an effective capping agent in the synthesis of metal nanoparticles, such as ruthenium, controlling their size, stability, and dispersibility in organic solvents.
- **Organic Synthesis:** The primary amine group and the aromatic ring make it a useful building block for the synthesis of more complex organic molecules, including dyes and pharmaceutical intermediates.
- **Drug Development:** While direct applications in drug development are not extensively documented, the isatin-Schiff bases derived from **4-Hexylaniline** are a class of compounds that have been investigated for a range of biological activities, suggesting potential for further exploration in medicinal chemistry.

Safety Information

4-Hexylaniline is classified as harmful and an irritant. Appropriate safety precautions should be taken when handling this chemical.

- **Hazard Statements:**
 - H302: Harmful if swallowed.
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.
- **Precautionary Statements:**

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Always consult the Safety Data Sheet (SDS) before handling this compound.

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References

- 1. 4-Hexylaniline | C₁₂H₁₉N | CID 36382 - PubChem [pubchem.ncbi.nlm.nih.gov]
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